

Application Notes and Protocols for AGN 193836 in Cell Culture Experiments

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Compound of Interest

Compound Name: AGN 192836

Cat. No.: B15617839

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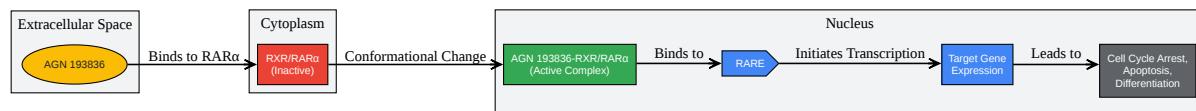
Introduction

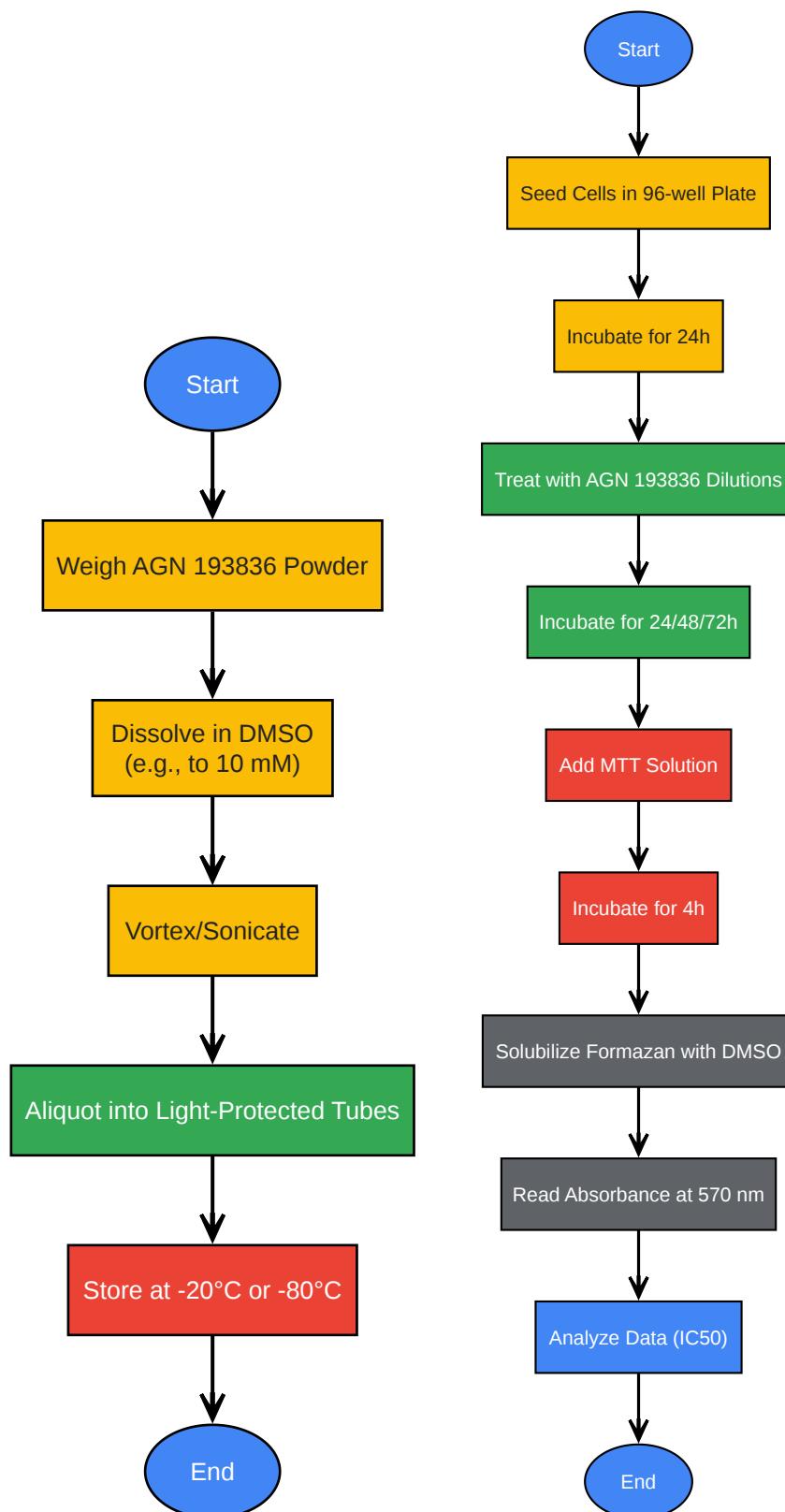
AGN 193836 is a potent and highly selective synthetic agonist for the Retinoic Acid Receptor alpha (RAR α).^[1] As a member of the retinoid class of compounds, it plays a crucial role in regulating gene expression involved in cellular growth, differentiation, and apoptosis. Its selectivity for RAR α makes it a valuable tool for investigating the specific roles of this receptor subtype in various biological processes, particularly in the context of cancer research. These application notes provide detailed protocols for utilizing AGN 193836 in cell culture experiments, with a focus on breast cancer cell lines.

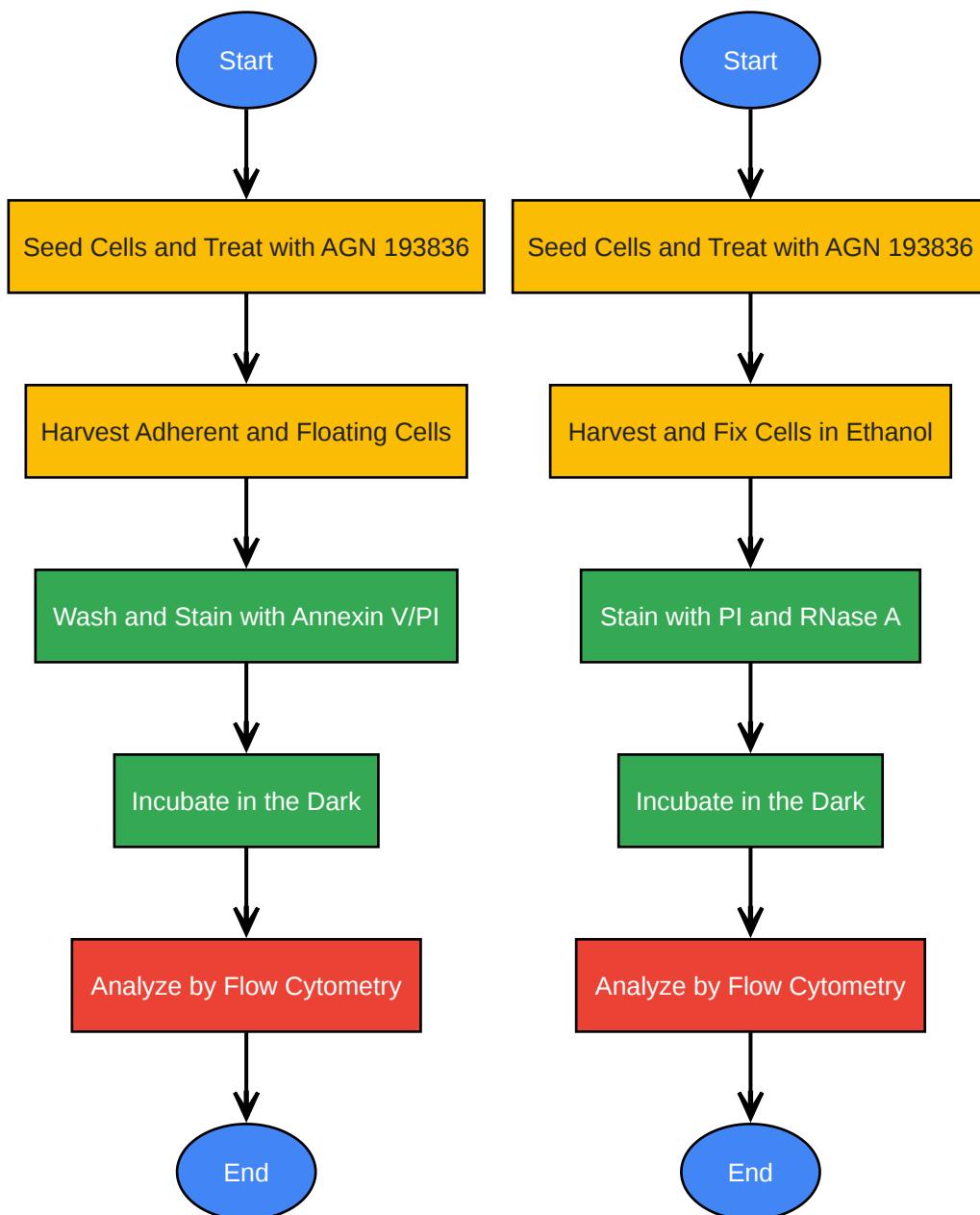
Mechanism of Action

AGN 193836 exerts its biological effects by binding to the ligand-binding domain of RAR α . Retinoic acid receptors are nuclear hormone receptors that form heterodimers with Retinoid X Receptors (RXRs). Upon ligand binding, this complex undergoes a conformational change, leading to the recruitment of coactivator proteins and the initiation of transcription of target genes. These target genes contain specific DNA sequences known as Retinoic Acid Response Elements (RAREs) in their promoter regions. The activation of RAR α signaling can lead to the inhibition of cell proliferation and the induction of apoptosis in cancer cells.^[1]

Signaling Pathway of AGN 193836 (RAR α Agonist)







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References

- 1. Antiproliferative and apoptosis induction of α -mangostin in T47D breast cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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